Technical Monograph: 3-(nitromethylene)pentan-2-one[1]

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Compound of Interest	
Compound Name:	*2-Pentanone, 3-(nitromethylene)-(9CI)*
CAS No.:	*155990-67-3*
Cat. No.:	*B588597*

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Chemical Identity & Structural Analysis[1][2][3]

3-(nitromethylene)pentan-2-one is an

-unsaturated ketone featuring an exocyclic nitromethylene group (

) at the

-position (C3) of the pentan-2-one backbone.[1] It belongs to the class of nitroenones (or push-pull alkenes), where the electron-rich double bond is polarized by two electron-withdrawing groups: the carbonyl and the nitro group.[1]

Nomenclature & Identifiers

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Property	Detail
IUPAC Name	(3E)-3-(nitromethylene)pentan-2-one
CAS Registry Number	149795-07-3
Molecular Formula	
Molecular Weight	143.14 g/mol
SMILES	CCC(=C[O-])C(=O)C
Key Functional Groups	Ketone (C=O), Nitroalkene ( )

Electronic Structure & Resonance

The molecule exhibits a strong "push-pull" electronic character.[1] The

-electrons of the C=C double bond are delocalized between the electron-withdrawing carbonyl group and the strongly electron-withdrawing nitro group.[1]

- Electrophilicity: The

  -carbon (the methine carbon of the

  group) is highly electrophilic due to conjugation with the nitro group.[1]

- Stereochemistry: The compound typically exists as the (E)-isomer to minimize steric repulsion between the nitro group and the acyl/alkyl chains, although

  isomerization can occur under photolytic or thermal stress.

Synthesis Protocols

The synthesis of

-nitromethylene ketones is non-trivial due to the high reactivity of the product.[1] The most authoritative protocols utilize condensation strategies involving active methylene precursors and nitromethylating agents.

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Protocol A: Condensation with Dimethylaminonitroethylene (DMANE)

This method relies on the reaction of the ketone enolate (generated in situ) with a highly electrophilic nitro-enamine reagent.[1]

Reagents:

- Substrate: Pentan-2-one (Methyl propyl ketone).[1][2]
- Reagent: 1-(Dimethylamino)-2-nitroethylene (DMANE) or 1,1-bis(methylthio)-2-nitroethylene.[1]
- Base: Potassium tert-butoxide (KOtBu) or Sodium hydride (NaH).[1]
- Solvent: THF or DMF (Anhydrous).

Step-by-Step Methodology:

- Enolization: Charge a flame-dried reaction vessel with anhydrous THF and KOtBu (1.1 equiv). Cool to 0°C. Add pentan-2-one dropwise to generate the thermodynamic enolate (favored at C3 due to substitution, though kinetic control gives C1; for C3 selectivity, thermodynamic conditions are required).
- Addition: Add a solution of 1-(dimethylamino)-2-nitroethylene (1.0 equiv) in THF slowly.
- Elimination: The intermediate adduct undergoes elimination of dimethylamine upon warming to room temperature or acidic workup.
- Purification: The product is isolated via flash chromatography on silica gel. Note: Nitroenones are silica-sensitive; use neutral alumina or rapid filtration.[1]

Protocol B: The Orthoester Method (General Route)

For substrates sensitive to strong bases, a condensation using triethyl orthoformate and nitromethane in the presence of a Lewis acid or weak base (e.g.,

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) is utilized.

> *Critical Insight: The placement of the nitromethylene group at C3 (internal) vs. C1 (terminal) is controlled by the specific enolization conditions. Thermodynamic control (higher temperature, weaker base) favors the more substituted enol, leading to the 3-isomer.*

Reactivity Profile & Applications

3-(nitromethylene)pentan-2-one acts primarily as a versatile 1,3-dielectrophile.[1] The carbonyl carbon and the

-carbon of the nitroalkene moiety are susceptible to nucleophilic attack.[1]

Key Reaction Pathways[8]

- Michael Addition-Elimination:
  - Nucleophiles (amines, thiols) attack the

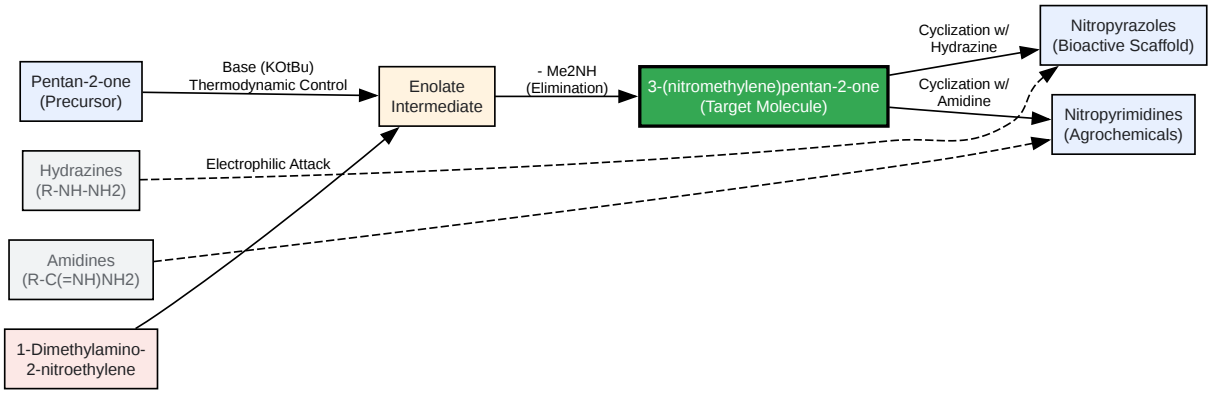
    -carbon (C=C-NO2), followed by elimination of the nitro group or rearrangement.
  - Application: Synthesis of

    -enaminones.[1]
- Heterocyclization:
  - Pyrimidines: Reaction with amidines.[1]
  - Pyrazoles: Reaction with hydrazines.[1]
  - Pyridines: Reaction with enol ethers or other carbon nucleophiles.[1]

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Diagram: Synthesis & Reactivity Logic

The following diagram illustrates the synthesis of the core structure and its divergence into heterocyclic scaffolds.



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Caption: Synthesis pathway of 3-(nitromethylene)pentan-2-one and its divergent transformation into heterocyclic pharmacophores.

Quantitative Data: Physicochemical Properties

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Property	Value (Predicted/Experimental)	Source/Context
LogP	0.8 - 1.2	Lipophilicity suitable for CNS penetration (if derivatized).[1]
H-Bond Acceptors	3 (NO2, C=O)	High interaction potential with receptor pockets.[1]
Topological Polar Surface Area (TPSA)	~63 Å²	Predictive of good membrane permeability.[1]
Reactivity Class	Michael Acceptor	High reactivity with Cysteine residues (covalent inhibition potential).[1]

Applications in Drug Discovery

Neonicotinoid Pharmacophores

The nitromethylene group is a classic pharmacophore in neonicotinoid insecticides (e.g., Nitenpyram). 3-(nitromethylene)pentan-2-one serves as an acyclic analog or precursor to cyclic derivatives.[1]

- Mechanism: The electronegative nitro group mimics the carboxylate oxygen of acetylcholine, allowing binding to nicotinic acetylcholine receptors (nAChRs).
- Optimization: The acyclic chain (pentan-2-one backbone) allows for conformational flexibility, which can be rigidified via cyclization to improve binding affinity.[1]

Fragment-Based Drug Design (FBDD)

Due to its low molecular weight (<150 Da) and high functionality, this molecule is an ideal fragment for screening libraries.[1] It can form covalent bonds with specific protein residues (via Michael addition), acting as a "warhead" for targeted covalent inhibitors (TCIs).

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